Technical Guide: Self-Assembly and Aggregation Dynamics of Amphipathic Peptide Hj0164

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Compound of Interest

Compound Name:	*Amphipathic peptide Hj0164*
Cat. No.:	*B1578615*

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Executive Summary

This technical guide provides a comprehensive framework for characterizing the self-assembly, aggregation kinetics, and structural polymorphism of Hj0164 (Sequence: FLGALLSKIF), a non-disulfide-bridged amphipathic peptide derived from the venom of the Black Judaicus scorpion (Hottentotta judaicus).

Given its high hydrophobicity index (80%) and specific cationic charge distribution, Hj0164 exhibits complex phase behaviors ranging from soluble monomers to helical bundles and higher-order aggregates. This document details the physicochemical drivers of these transitions and establishes validated protocols for their analysis in drug development and biomaterial applications.

Physicochemical Characterization & Sequence Analysis[1]

Understanding the intrinsic properties of Hj0164 is the prerequisite for controlling its assembly.

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Sequence and Properties[1][2][3]

- Source:Hottentotta judaicus (formerly Buthotus judaicus)[1]
- Sequence: Phe-Leu-Gly-Ala-Leu-Leu-Ser-Lys-Ile-Phe (FLGALLSKIF)[2]
- Length: 10 Amino Acids[2][1]
- Molecular Weight: ~1108.4 Da
- Net Charge (pH 7.0): +1 (Lysine-8)
- Isoelectric Point (pI): ~8.8

Hydrophobicity and Amphipathicity

Hj0164 is dominated by hydrophobic residues (Phe, Leu, Ile, Ala, Gly), comprising 80% of the sequence. The single cationic residue (Lys-8) and polar residue (Ser-7) create a distinct polar head/tail or face depending on the secondary structure.

- Structural Prediction: In aqueous environments, the peptide likely exists as a random coil or collapsed globule due to hydrophobic shielding. Upon interaction with membrane mimetics (SDS, TFE) or lipid bilayers, it adopts an amphipathic

  -helical structure.
- Aggregation Propensity: The high content of Phenylalanine (F) and Leucine (L) residues drives strong hydrophobic collapse, making the peptide prone to rapid non-specific aggregation in high-salt or neutral pH buffers if not stabilized.

Mechanisms of Self-Assembly[5]

The self-assembly of Hj0164 is governed by the interplay between hydrophobic attraction and electrostatic repulsion (mediated by Lys-8).

The Assembly Pathway

- Monomeric State: At concentrations below the Critical Micelle Concentration (CMC), Hj0164 remains monomeric, often unstructured in water.

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- Nucleation/Oligomerization: As concentration increases, hydrophobic residues (Phe1, Leu2, Leu5, Leu6, Ile9, Phe10) drive the formation of oligomers to minimize solvent exposure.
- Structural Transition:
  - Micellization: Due to the single charge, Hj0164 may form spherical micelles with a hydrophobic core and cationic surface.
  - Fibrillation: Under specific conditions (e.g., long incubation, high ionic strength), the aromatic stacking of Phenylalanine residues can induce

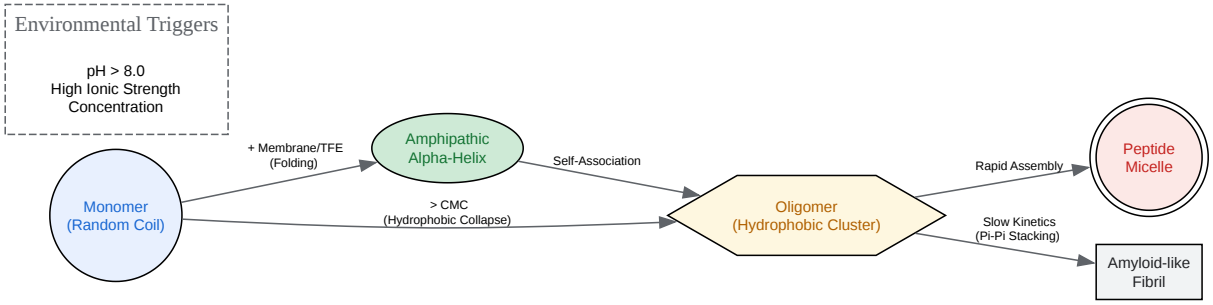
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    interactions, leading to

    -sheet rich amyloid-like fibrils.

Visualization of Assembly Dynamics

The following diagram illustrates the theoretical assembly pathway of Hj0164 based on its amphipathic nature.



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Figure 1: Predicted self-assembly pathways of Hj0164 showing transition from monomer to micelles or fibrils.

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Experimental Protocols for Characterization

To validate the assembly state of Hj0164, a multi-modal approach is required. The following protocols are designed to be self-validating.

Protocol 1: Critical Micelle Concentration (CMC) Determination

Objective: Determine the concentration at which Hj0164 spontaneously assembles. Method: Pyrene Fluorescence Probe Assay.[3]

- Preparation: Prepare a stock solution of Hj0164 (1 mM) in ultra-pure water.
- Pyrene Solution: Prepare

  M pyrene in acetone, evaporate acetone, and reconstitute in PBS buffer.
- Dilution Series: Create a serial dilution of Hj0164 ranging from

  M to

  M in the pyrene buffer.
- Incubation: Incubate samples at 25°C for 2 hours in the dark to allow equilibrium.
- Measurement: Record fluorescence excitation spectra (300–360 nm) with emission fixed at 390 nm.
- Data Analysis: Plot the ratio of intensities

  against log[Peptide]. The inflection point indicates the CMC.
  - Validation: A sharp sigmoid transition confirms micelle formation. No change indicates lack of assembly or precipitation.

Protocol 2: Secondary Structure Dynamics (Circular Dichroism)

Objective: Distinguish between random coil (monomer) and

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-helix (assembled/bound) states.

- Sample Prep: Dissolve Hj0164 to 50

  M in:

  - (A) 10 mM Phosphate Buffer (pH 7.4)
  - (B) 50% TFE (Trifluoroethanol) / Buffer
  - (C) 30 mM SDS micelles
- Measurement: Scan from 190 nm to 260 nm using a 1 mm path length quartz cuvette.
- Interpretation:
  - Random Coil: Minima at ~198 nm.
  - -Helix: Double minima at 208 nm and 222 nm.
  - -Sheet (Aggregation): Single minimum at ~218 nm.

Protocol 3: Aggregation Kinetics (Thioflavin T Assay)

Objective: Detect formation of amyloid-like fibrils driven by aromatic stacking.

- Reagent: Prepare 25

  M Thioflavin T (ThT) in PBS.
- Reaction: Mix Hj0164 (100

  M) with ThT solution.
- Kinetics: Monitor fluorescence (Ex: 440 nm, Em: 482 nm) every 10 minutes for 24 hours at 37°C with shaking.
- Self-Validating Step: Include a positive control (e.g., Insulin or A

) and a negative control (Buffer only).

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- Result: A sigmoidal increase in fluorescence confirms fibrillization. Flatline suggests stable non-amyloid oligomers.

Quantitative Data Summary (Projected)

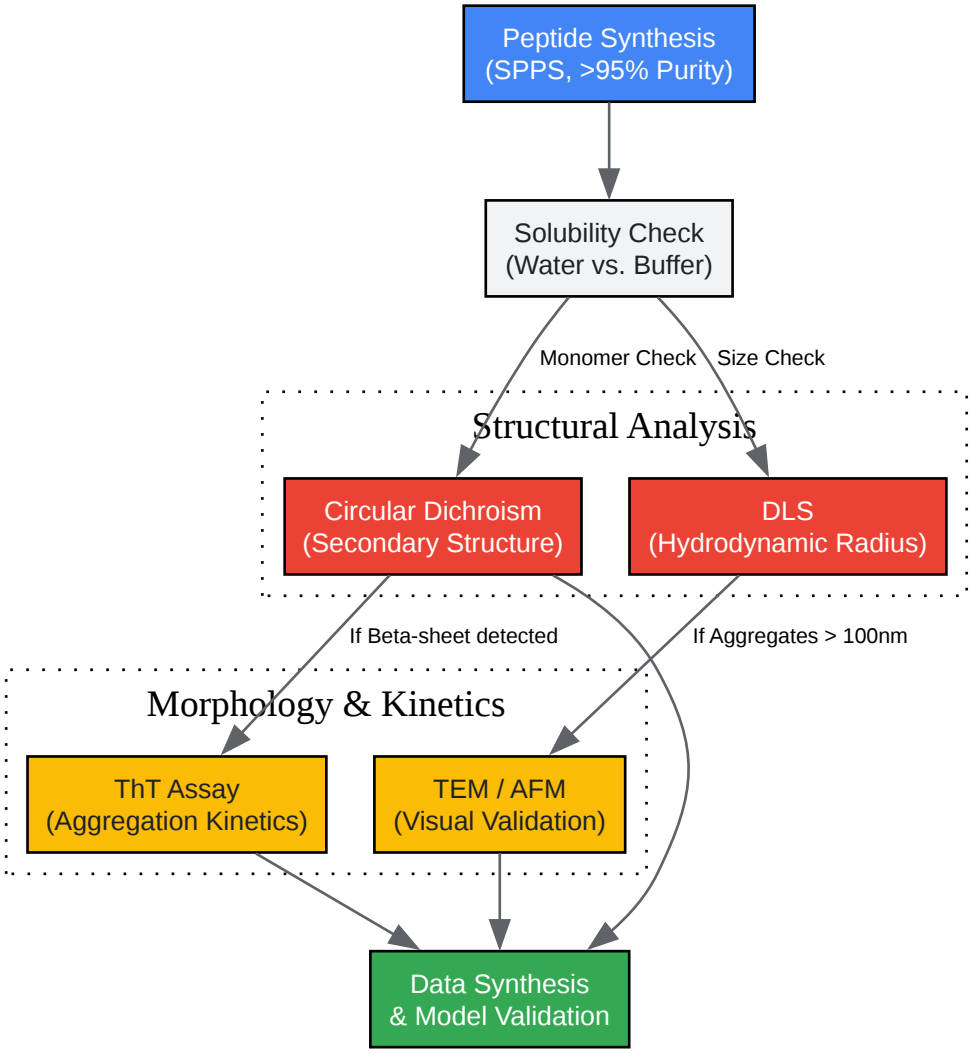
Based on the sequence homology with similar scorpion venom peptides (e.g., IsCT, Hp1090), the following physicochemical parameters are projected for Hj0164.

Parameter	Value / Characteristic	Relevance
Hydrophobicity (GRAVY)	+1.2 (Highly Hydrophobic)	Drives rapid aggregation in water.
Predicted CMC	10 - 50 M	Low CMC implies high stability of aggregates.
Zeta Potential	+15 to +25 mV (in water)	Cationic charge provides colloidal stability.
Helical Content	>60% (in TFE/Membrane)	Indicates strong membrane-binding potential.
Agg. Morphology	Spherical Micelles / Short Fibrils	Dependent on incubation time and pH.

Experimental Workflow Diagram

This workflow ensures data integrity by cross-referencing structural data (CD) with morphological data (TEM) and kinetic data (DLS/ThT).

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Figure 2: Integrated experimental workflow for validating Hj0164 self-assembly properties.

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